

In-Depth Technical Guide to Cetyl Sulfate: Classification, Properties, and Experimental Analysis

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Compound of Interest

Compound Name: **Cetyl sulfate**

Cat. No.: **B086745**

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For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cetyl sulfate**, a significant surfactant used in various scientific and industrial applications. The guide details its classification, physicochemical properties, and the experimental protocols required for its characterization, adhering to stringent data presentation and visualization standards.

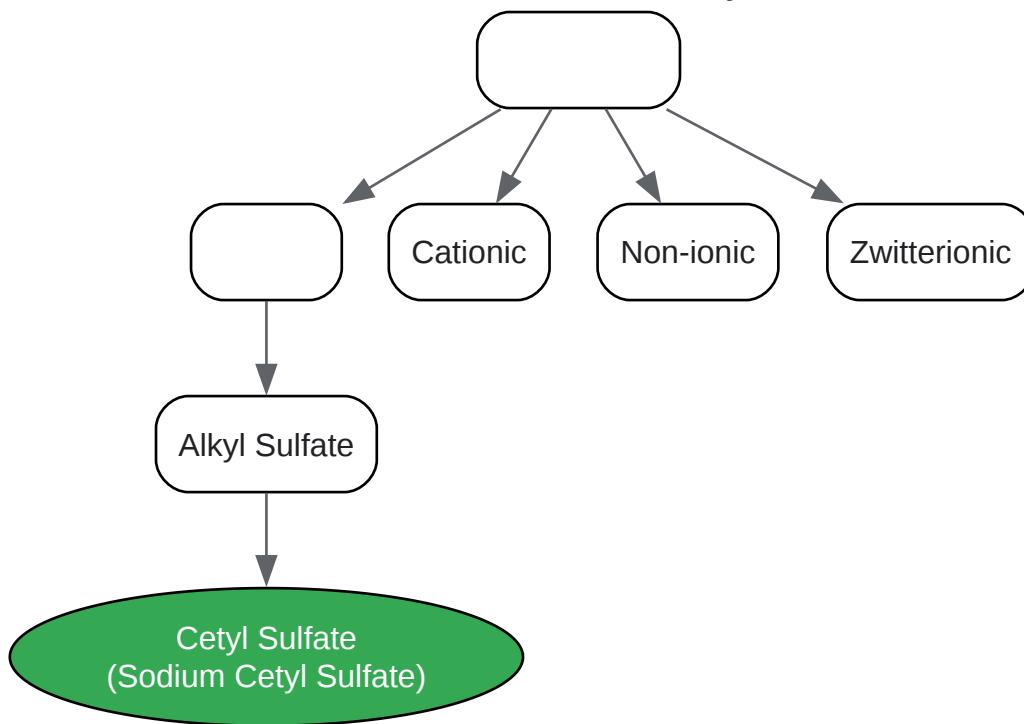
Surfactant Classification and Type

Cetyl sulfate, most commonly utilized as its sodium salt (sodium **cetyl sulfate**), is unequivocally classified as an anionic surfactant. This classification is based on the presence of a negatively charged hydrophilic head group.

Specifically, it belongs to the alkyl sulfate category of surfactants. The molecule consists of a long, hydrophobic alkyl chain (the cetyl group, C16) and a hydrophilic sulfate group (-OSO₃⁻) as the head. This amphiphilic structure, possessing both water-repelling and water-attracting moieties, allows it to effectively reduce surface and interfacial tension.

The chemical formula for sodium **cetyl sulfate** is C₁₆H₃₃NaO₄S, and it is also known by synonyms such as sodium hexadecyl sulfate. Its structure is fundamental to its function as an emulsifier, detergent, and foaming agent in numerous formulations.[\[1\]](#)

Surfactant Classification of Cetyl Sulfate



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Classification of **Cetyl Sulfate**.

Physicochemical Properties

The performance of a surfactant is defined by its key physicochemical parameters. The following table summarizes the critical properties of sodium **cetyl sulfate**.

Property	Value	Units	Notes
Chemical Formula	$C_{16}H_{33}NaO_4S$	-	Also appears as $C_{16}H_{34}O_4S \cdot Na$.
Molecular Weight	344.49	g/mol	[1]
Critical Micelle Concentration (CMC)	~0.1	mM	Estimated based on analogous alkyl sulfates. The CMC is the concentration at which surfactant monomers begin to form micelles.
Surface Tension at CMC (γ_{CMC})	~40	mN/m	At 45°C. This value represents the minimum surface tension achieved at or above the CMC.
Krafft Temperature (T_k)	~45	°C	The temperature at which the solubility of the surfactant equals its CMC. Below this temperature, micelle formation is limited.

Experimental Protocols

Accurate determination of the physicochemical properties of surfactants is essential for their application. The following sections detail the standard methodologies for measuring the key parameters of sodium **cetyl sulfate**.

Determination of Critical Micelle Concentration (CMC)

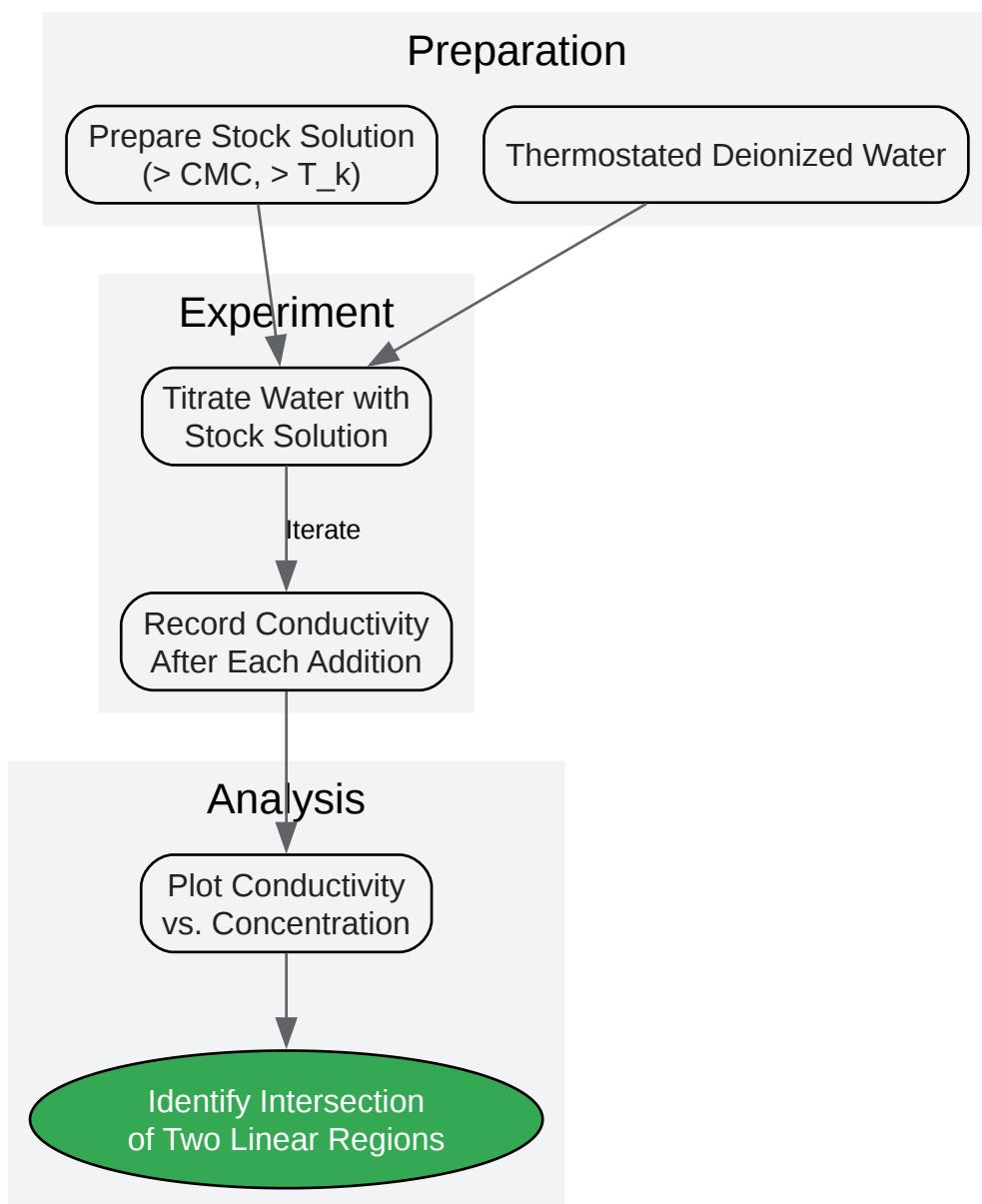
The CMC can be determined by monitoring a physical property of the surfactant solution that exhibits a sharp change in its dependence on concentration. Two common and reliable methods are conductometry and tensiometry.

This method is suitable for ionic surfactants like sodium **cetyl sulfate**. It relies on the change in the molar conductivity of the solution as micelles are formed.

Protocol:

- Preparation of Stock Solution: Prepare a concentrated stock solution of sodium **cetyl sulfate** in deionized water (e.g., 10 mM). Ensure the temperature is maintained above the Krafft temperature (~45°C) to ensure solubility.
- Titration Setup: Place a known volume of deionized water in a thermostated vessel equipped with a calibrated conductivity probe and a magnetic stirrer.
- Data Collection: Titrate the deionized water with the stock solution by adding small, precise aliquots. After each addition, allow the system to equilibrate and record the conductivity.
- Data Analysis: Plot the measured conductivity as a function of the surfactant concentration. The plot will show two linear regions with different slopes. The point of intersection of these two lines corresponds to the CMC.

Conductometric Titration Workflow



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Workflow for CMC determination via conductometry.

This method involves measuring the surface tension of surfactant solutions at various concentrations. The surface tension decreases with increasing surfactant concentration until the CMC is reached, after which it remains relatively constant.

Protocol:

- Preparation of Solutions: Prepare a series of sodium **cetyl sulfate** solutions of varying concentrations in deionized water.
- Instrument Setup: Calibrate a surface tensiometer (e.g., using a Du Noüy ring or Wilhelmy plate method) at the desired temperature (above the Krafft temperature).
- Measurement: Measure the surface tension of each prepared solution. Ensure the measuring probe is thoroughly cleaned between measurements.
- Data Analysis: Plot the surface tension as a function of the logarithm of the surfactant concentration. The CMC is determined from the intersection of the two linear portions of the curve. The surface tension value at this plateau is the γ_{CMC} .

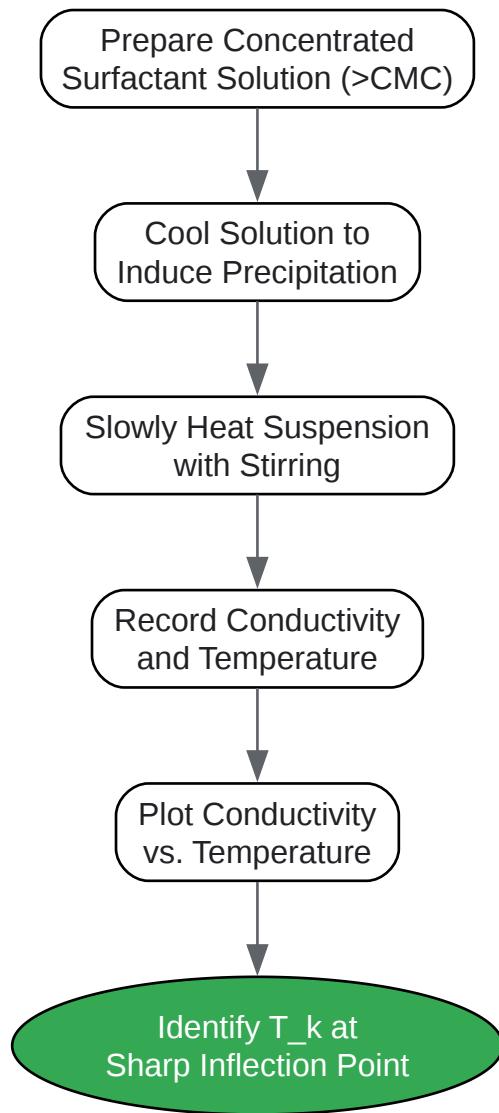
Determination of Krafft Temperature (T_k)

The Krafft temperature is the temperature at which the solubility of a surfactant becomes equal to its CMC. Below the T_k , the surfactant exists as hydrated crystals.

Protocol:

- Sample Preparation: Prepare a surfactant solution with a concentration significantly above its CMC (e.g., 5-10 times the estimated CMC).
- Crystallization: Cool the solution (e.g., in a refrigerator) until the surfactant precipitates, forming a turbid suspension.
- Heating and Measurement: Place the suspension in a thermostated vessel with a conductivity probe and a thermometer. Slowly heat the solution under constant stirring. Record the conductivity as a function of temperature.
- Data Analysis: Plot the conductivity versus temperature. A sharp increase in conductivity will be observed at the Krafft temperature, as the dissolution of the hydrated crystals leads to a sudden increase in the concentration of charge-carrying monomers and micelles. The temperature at the inflection point is the T_k .

Krafft Temperature Determination



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Workflow for Krafft temperature determination.

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References

- 1. pubs.acs.org [pubs.acs.org]
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